

# Essential Safety and Operational Guide for 1-(2-Amino-6-methylphenyl)ethanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Amino-6-methylphenyl)ethanone

Cat. No.: B1282964

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **1-(2-Amino-6-methylphenyl)ethanone** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical.

Chemical Identifier:

- Name: **1-(2-Amino-6-methylphenyl)ethanone**
- Synonyms: 2'-Amino-6'-methylacetophenone
- CAS Number: 4127-56-4
- Molecular Formula: C<sub>9</sub>H<sub>11</sub>NO
- Molecular Weight: 149.19 g/mol

Hazard Summary: **1-(2-Amino-6-methylphenyl)ethanone** is classified as harmful and an irritant. It is crucial to adhere to the following safety precautions to minimize risk.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Acute Toxicity, Inhalation	H332	Harmful if inhaled.[1]
Skin Irritation	H315	Causes skin irritation.[1][2]
Serious Eye Irritation	H319	Causes serious eye irritation. [1][2]
Specific target organ toxicity	H335	May cause respiratory irritation.[1][2]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-(2-Amino-6-methylphenyl)ethanone**.

Equipment	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[3][4]	Protects against splashes and airborne particles that can cause serious eye irritation.[2][5]
Hand Protection	Nitrile or other chemically resistant gloves.[4]	Prevents skin contact which can cause irritation.[2][5] Gloves must be inspected before use and disposed of properly after.[6]
Body Protection	A lab coat or a chemical-resistant apron.	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA approved respirator is recommended.	Prevents inhalation of dust or vapors which can be harmful and cause respiratory irritation. [2][5]

# Operational Plan: Step-by-Step Handling Procedure

## 1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.[3][7]
- Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
- Remove all sources of ignition.[3]
- Have an appropriate spill kit with inert absorbent material (e.g., sand, vermiculite) readily available.[3]

## 2. Handling the Chemical:

- Wear the mandatory PPE as specified in the table above.
- Avoid direct contact with the chemical.[3]
- Do not breathe in dust, fumes, or vapors.[2][5]
- Wash hands thoroughly with soap and water after handling.[2][5]
- Do not eat, drink, or smoke in the handling area.[5]

## 3. Storage:

- Store in a cool, dry, and well-ventilated area.[3][7]
- Keep the container tightly closed.[3][5]
- Refrigerated storage is recommended.[3][7]
- Store away from incompatible materials such as strong oxidizing agents and acids.[5]

# Emergency and Disposal Plan

## First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[3]</a> <a href="#">[5]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention. <a href="#">[3]</a>

#### Spill and Leak Procedure:

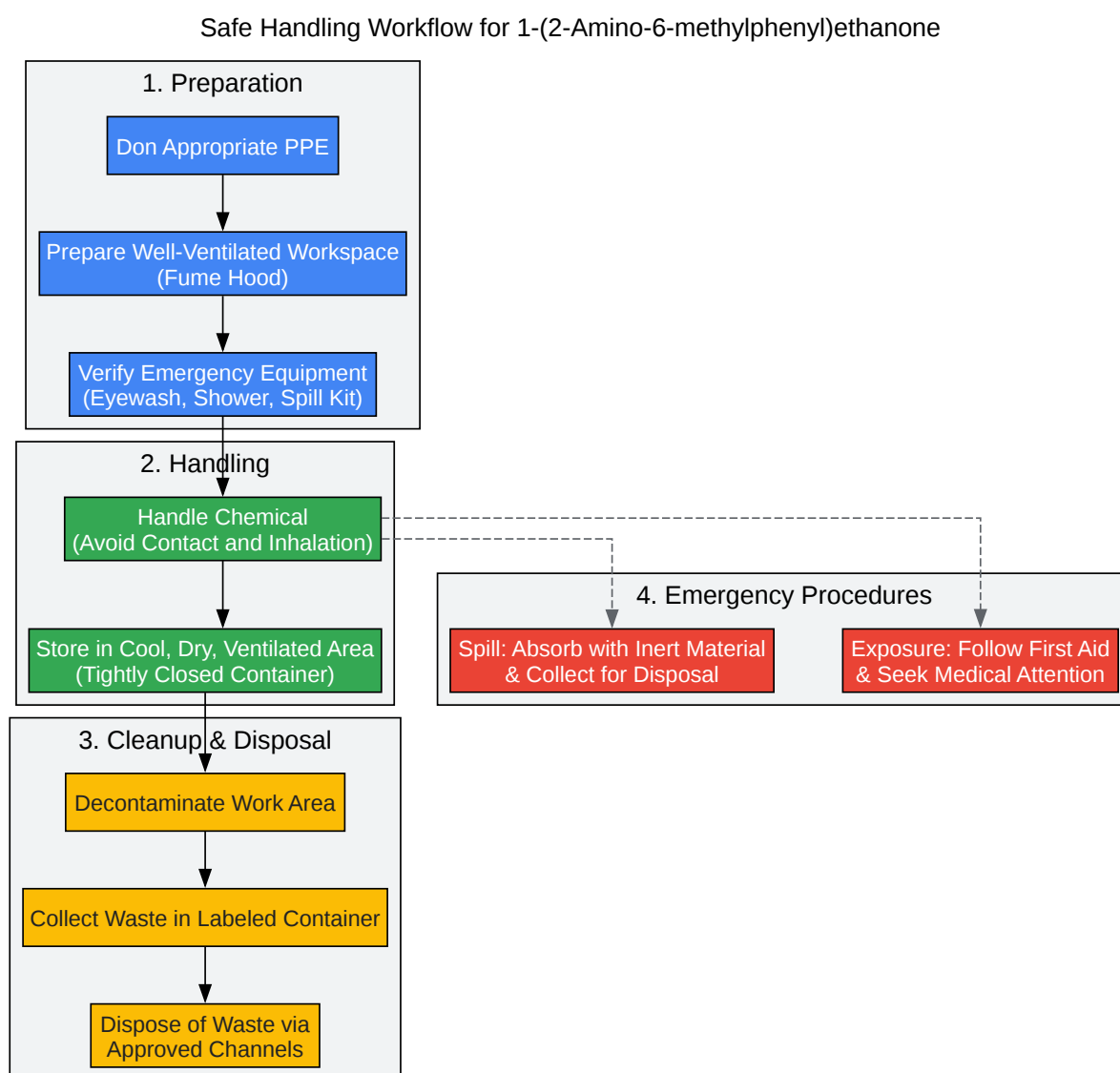
- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.
- Absorb the spill with an inert material such as sand, silica gel, or vermiculite.[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[3\]](#)
- Clean the spill area thoroughly.

#### Disposal:

- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.

- The chemical should be disposed of at an approved waste disposal plant.[5]
- Do not allow the chemical to enter drains or waterways.[8]

## Workflow for Safe Handling of 1-(2-Amino-6-methylphenyl)ethanone



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-(2-Amino-6-methylphenyl)ethanone**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(2-Amino-6-methylphenyl)ethanone | C<sub>9</sub>H<sub>11</sub>NO | CID 14202257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. oxfordlabchem.com [oxfordlabchem.com]
- 4. hsa.ie [hsa.ie]
- 5. fishersci.com [fishersci.com]
- 6. angenechemical.com [angenechemical.com]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-(2-Amino-6-methylphenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282964#personal-protective-equipment-for-handling-1-2-amino-6-methylphenyl-ethanone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)